

Technical Guide: Spectroscopic Characterization of Ethyl 4-ethoxy-3,5-dipropylbenzoate[1]

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Compound of Interest

Compound Name: *Ethyl 4-ethoxy-3,5-dipropylbenzoate*

CAS No.: 100482-26-6

Cat. No.: B3044825

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Compound Profile & Structural Logic

Target Molecule: **Ethyl 4-ethoxy-3,5-dipropylbenzoate** CAS (Acid Precursor): 100482-25-5 (3,5-Dipropyl-4-ethoxybenzoic acid) Molecular Formula: $C_{17}H_{26}O_3$ Molecular Weight: 278.39 g/mol

Structural Significance

This molecule represents a lipophilic benzoate ester sharing structural homology with "hindered phenol" antioxidants and certain local anesthetics (e.g., ester-type analogs). The presence of two n-propyl groups at the 3,5-positions creates a specific steric environment that simplifies the NMR spectrum due to C_{2v} symmetry while distinguishing it from its diisopropyl isomers (common in Propofol derivatives).

Key Structural Features for Spectroscopy:

- **Symmetry:** The molecule is symmetric along the C1-C4 axis. Positions 2 and 6 are chemically equivalent, as are the two propyl chains.

- **Electronic Environment:** The central benzene ring is pushed/pulled by an electron-withdrawing ester (C1) and an electron-donating alkoxy group (C4), creating a distinct "push-pull" aromatic system.

Synthesis & Impurity Context

Understanding the origin of the sample is critical for interpreting spectral impurities. This compound is typically synthesized via:

- **Williamson Ether Synthesis:** Ethyl 3,5-dipropyl-4-hydroxybenzoate + Ethyl Iodide/Bromide.
- **Esterification:** 3,5-Dipropyl-4-ethoxybenzoic acid + Ethanol (Acid cat.).

Common Impurities: Unreacted phenol (broad OH stretch in IR), mono-propyl analogs (asymmetry in NMR), or hydrolysis products (Acid form).

Predicted Spectroscopic Data (Reference Standards)

A. Proton NMR (^1H NMR)

Solvent: CDCl_3 (Chloroform-d) | **Frequency:** 400 MHz **Rationale:** The spectrum is defined by the symmetry of the aromatic ring and the distinction between the two "ethyl" tails (one ester, one ether) and the propyl chains.

Position / Group	Shift (δ ppm)	Multiplicity	Integration	Coupling (J Hz)	Assignment Logic
Ar-H (2, 6)	7.75	Singlet (s)	2H	-	Critical Diagnostic: H2 and H6 are equivalent. No ortho/meta coupling partners exist (3,5 are propyls; 4 is ethoxy).
Ester -OCH ₂ -	4.35	Quartet (q)	2H	7.1	Deshielded by carbonyl anisotropy. Typical ethyl ester range.
Ether -OCH ₂ -	4.05	Quartet (q)	2H	7.0	Less deshielded than ester. Overlap possible but usually distinct.
Benzylic -CH ₂ -	2.62	Triplet (t)	4H	7.5	Benzylic protons of the n-propyl groups.
Propyl -CH ₂ -	1.60	Sextet/Mult (m)	4H	7.5	Middle methylene of propyl chain.

Ester -CH ₃	1.38	Triplet (t)	3H	7.1	Terminal methyl of the ester group.
Ether -CH ₃	1.42	Triplet (t)	3H	7.0	Terminal methyl of the ethoxy group. (Often overlaps with Ester CH ₃).
Propyl -CH ₃	0.95	Triplet (t)	6H	7.3	Terminal methyl of the propyl chains.

“

Analyst Note: To distinguish the Ester-CH₃ from the Ether-CH₃, run a hydrolysis test or HMBC. The Ester-CH₃ correlates to the Carbonyl carbon (~166 ppm), while the Ether-CH₃ correlates to the C4 aromatic carbon (~158 ppm).

B. Carbon NMR (¹³C NMR)

Solvent: CDCl₃ | Decoupled

Carbon Type	Shift (δ ppm)	Assignment
Carbonyl (C=O)	166.8	Ester carbonyl.
Ar C-4	158.5	Ipso to Ethoxy (Deshielded by Oxygen).
Ar C-3, 5	136.2	Ipso to Propyl groups.
Ar C-2, 6	129.1	Unsubstituted CH (Ortho to ester).
Ar C-1	125.8	Ipso to Ester (Shielded relative to benzene due to resonance).
Ether -OCH ₂ -	68.5	Ethoxy methylene.
Ester -OCH ₂ -	60.8	Ester methylene.
Propyl (Benzylic)	32.1	Alpha to ring.
Propyl (Middle)	23.5	Beta to ring.
Ester/Ether -CH ₃	15.5 / 14.3	Methyls (Ester usually slightly deshielded).
Propyl -CH ₃	14.1	Terminal propyl methyl.

C. Infrared Spectroscopy (FT-IR)

Method: Neat film (ATR) or KBr Pellet.

Wavenumber (cm ⁻¹)	Vibration Mode	Functional Group
2960 - 2870	C-H Stretch	Aliphatic propyl/ethyl chains (Strong).
1715	C=O Stretch	Conjugated Ester (Characteristic sharp peak).
1600, 1580	C=C Stretch	Aromatic Ring breathing.
1275	C-O-C Stretch	Aromatic Ether (Asymmetric stretch).
1100 - 1050	C-O Stretch	Ester C-O stretch.
860 - 750	C-H Bend	1,2,3,5-substituted benzene pattern (Isolated H).

D. Mass Spectrometry (GC-MS / ESI)

Ionization: Electron Impact (EI, 70eV)

- Molecular Ion (M⁺): m/z 278 (Distinct parent peak).
- Base Peak: Likely m/z 233 (Loss of Ethoxy radical -OEt) or m/z 149 (Common phthalate contaminant check required).
- Fragmentation Pathway:
 - M⁺ (278)

Loss of Ethyl from Ester (M-29)

m/z 249.
 - M⁺ (278)

Loss of Ethoxy (M-45)

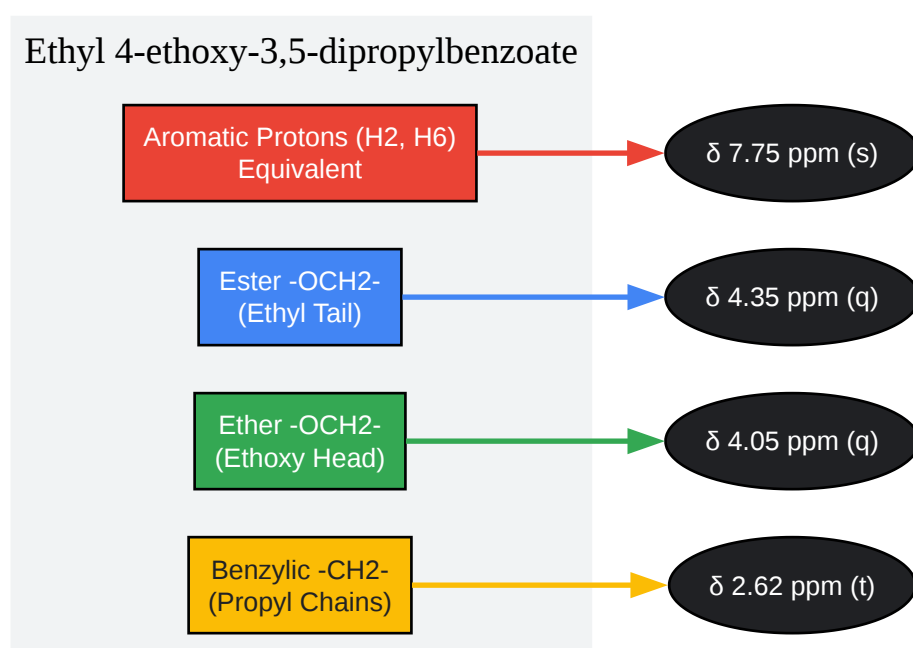
m/z 233 (Acylium ion).

- McLafferty Rearrangement: Possible on the propyl chains, leading to loss of propene (M-42).

Visualization of Data Logic

Diagram 1: NMR Assignment Map

This diagram correlates the specific protons to their predicted chemical shifts, visualizing the symmetry.

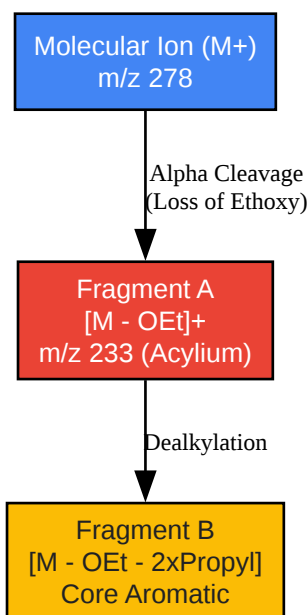


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Caption: ^1H NMR Signal Assignment mapping proton environments to predicted chemical shifts (CDCl_3).

Diagram 2: Fragmentation Logic (MS)

Visualizing the primary cleavage points for mass spectrometry confirmation.



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Caption: Primary Mass Spectrometry fragmentation pathway (EI, 70eV).

Experimental Validation Protocols

To confirm the identity of this specific isomer against potential contaminants (like the diisopropyl analog), follow this differentiation protocol:

Protocol A: The "Propyl" vs. "Isopropyl" Test (1H NMR)

The most common synthetic ambiguity is between n-propyl and iso-propyl groups.

- Zoom Region: 2.5 – 3.5 ppm.
- Observation:
 - Target (n-propyl): Look for a Triplet at ~2.6 ppm (2H integration per chain).
 - Impurity (iso-propyl): Look for a Septet at ~3.1 ppm (1H integration per chain).
- Zoom Region: 0.8 – 1.3 ppm.
 - Target: Triplet (Methyl).

- Impurity: Doublet (Methyls).

Protocol B: D2O Exchange (Purity Check)

- Run standard ^1H NMR in CDCl_3 .[\[1\]](#)
- Add 1 drop D_2O and shake.
- Result: If any peaks disappear (specifically broad singlets > 5.0 ppm), the sample contains unreacted Phenolic precursors (starting material), indicating incomplete etherification. The target molecule has no exchangeable protons.

References

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. 7th Ed. John Wiley & Sons. (Standard text for NMR increment calculations).
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- SDBS. Spectral Database for Organic Compounds. AIST, Japan. (Reference for benzoate ester shifts). Available at: [\[Link\]](#)
- PubChem. Compound Summary: **Ethyl 4-ethoxy-3,5-dipropylbenzoate** ($\text{C}_{17}\text{H}_{26}\text{O}_3$). National Library of Medicine. Available at: [\[Link\]](#)

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Sources

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